

Glycidyl Oleate-d5: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycidyl oleate-d5

Cat. No.: B12401437

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Glycidyl oleate-d5**, a deuterated analog of Glycidyl oleate. Given its primary application as an internal standard in chromatography-based analyses, understanding its chemical properties and potential hazards is crucial for ensuring laboratory safety and data integrity. While a specific Safety Data Sheet (SDS) for the deuterated form is not widely available, this document synthesizes available data for **Glycidyl oleate-d5** and its non-deuterated counterpart to establish best practices for its use.

Chemical and Physical Properties

Glycidyl oleate-d5 is a stable isotope-labeled version of Glycidyl oleate, with five deuterium atoms incorporated into the glycidyl moiety.^[1] This isotopic labeling provides a distinct mass difference, enabling precise quantification in complex matrices.^[1]

Property	Value	Source(s)
Chemical Name	(9Z)-9-Octadecenoic Acid 2-Oxiranylmethyl Ester-d5	[2]
Synonyms	Oleic Acid 2,3-Epoxypropyl Ester-d5, NSC 13542-d5, Oleic Acid Glycidyl Ester-d5	[1][2]
CAS Number	1426395-63-2	[2][3][4]
Molecular Formula	C ₂₁ H ₃₃ D ₅ O ₃	[1][3][4]
Molecular Weight	343.56 g/mol	[1][3][4]
Appearance	Pale Yellow Oil or Liquid	[2][4]
Purity	>99%	[3][4]
Solubility	Insoluble in water.	[5]

Toxicological Information and Hazard Classification

Direct toxicological data for **Glycidyl oleate-d5** is limited. However, the toxicological profile is expected to be similar to that of Glycidyl oleate. The primary biological significance of glycidyl esters stems from their potential in vivo hydrolysis to glycidol, which is classified as a "probable human carcinogen" (Group 2A) by the International Agency for Research on Cancer (IARC).[1] The toxicity of glycidol is associated with its ability to alkylate proteins and DNA.[1]

The non-deuterated Glycidyl oleate is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	GHS Classification	Source
Skin Corrosion/Irritation	H315: Causes skin irritation (Warning)	[6]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation (Warning)	[6]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation (Warning)	[6]

No chronic, carcinogenic, mutagenic, or reproductive toxic effects have been reported specifically for Glycidyl oleate.[5]

Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **Glycidyl oleate-d5**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any potential fumes, especially if heated.

Personal Protective Equipment

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A lab coat should be worn. Ensure that skin is not exposed.
- Respiratory Protection: If working outside of a fume hood or with heated material, a NIOSH-approved respirator may be necessary.

General Hygiene

- Avoid contact with skin, eyes, and clothing.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage and Stability

Proper storage is critical to maintain the integrity of **Glycidyl oleate-d5**.

Form	Storage Temperature	Recommended Duration
Pure (Neat)	-20°C	Up to 3 years
In Solvent	-80°C	Up to 6 months

Store in a tightly closed container in a dry, cool, and well-ventilated area.^[7] For solutions, it is advisable to aliquot the stock to prevent repeated freeze-thaw cycles.^[7]

Glycidyl oleate-d5 is susceptible to degradation through hydrolysis and thermal decomposition.^[7] The ester linkage and the epoxide ring can undergo hydrolysis, which is accelerated by acidic or basic conditions.^[7] High temperatures can also induce degradation.^[7]

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms persist, seek medical attention.^[5]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.^[5]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.^[5]
- Ingestion: Do not induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek medical attention if large amounts are ingested.^{[5][8]}

Spills and Leaks

- Small Spills: Wipe up with an absorbent cloth and flush the area with water.^[5]

- Large Spills: Cover with an inert absorbent material like sand or earth, then collect for disposal.^[5] Ensure adequate ventilation.

Fire-Fighting Measures

- **Glycidyl oleate-d5** may be combustible at high temperatures.^[8]
- Suitable Extinguishing Media: Use media appropriate for the surrounding fire.^{[5][8]}
- Hazardous Decomposition Products: Burning may produce carbon monoxide and carbon dioxide.^[5]

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Avoid discharge into sewers.^[5]

Experimental Protocols

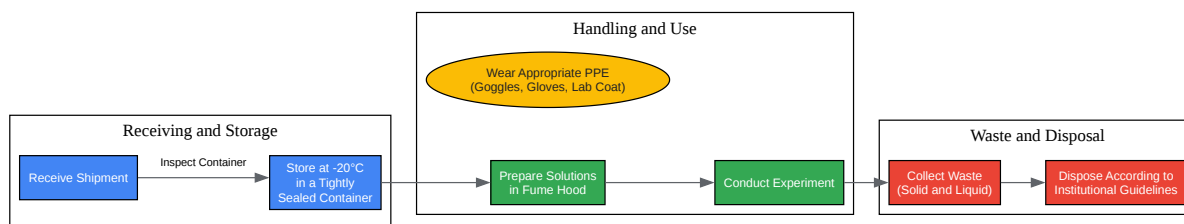
While specific experimental protocols for the synthesis of commercially available **Glycidyl oleate-d5** are proprietary, a plausible method involves the esterification of oleic acid with a deuterated glycidol or a related deuterated three-carbon epoxide synthon.^[1]

Forced Degradation Study (Example Protocol):^[7]

This protocol is used to assess the stability of the compound under various stress conditions.

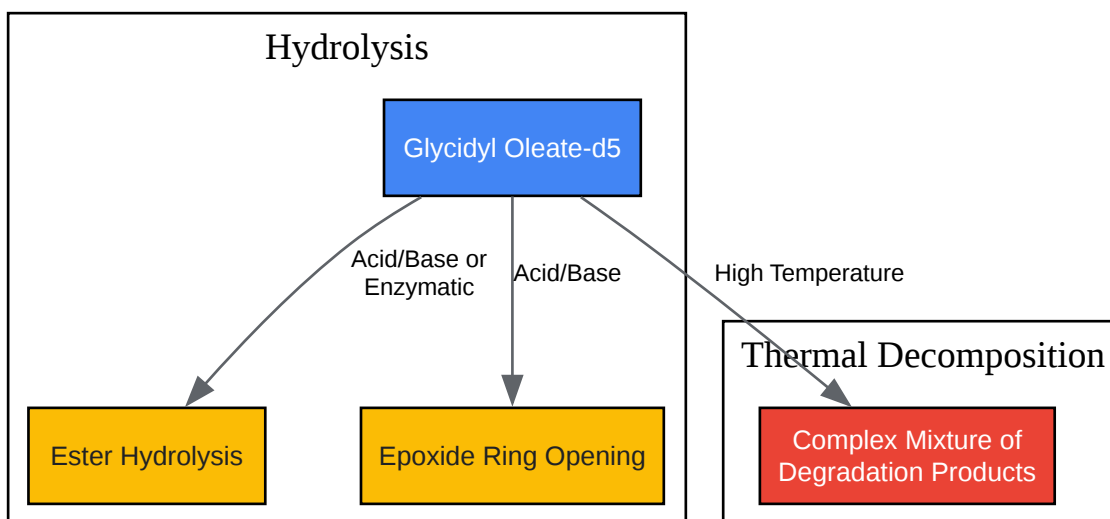
- Sample Preparation: Prepare a stock solution of **Glycidyl oleate-d5** in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL.
- Acid Hydrolysis: Treat the sample with 1 N HCl at 60°C for 24 hours.
- Base Hydrolysis: Treat the sample with 1 N NaOH at 60°C for 24 hours.
- Analysis: Analyze the treated samples by a suitable method, such as UPLC-MS/MS, to determine the extent of degradation.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Glycidyl oleate-d5**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. GLYCIDYL OLEATE-D5 | 1426395-63-2 | INDOFINE Chemical Company [indofinechemical.com]
- 4. larodan.com [larodan.com]
- 5. cosmobiousa.com [cosmobiousa.com]
- 6. Glycidyl oleate | C21H38O3 | CID 5354568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. makingcosmetics.com [makingcosmetics.com]
- To cite this document: BenchChem. [Glycidyl Oleate-d5: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401437#safety-and-handling-precautions-for-glycidyl-oleate-d5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com